Quantum Chemical Profiling of 2-(2-Ethoxyphenoxy)-5-methylaniline: A Comprehensive Computational Guide

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Compound of Interest

Compound Name:	*2-(2-Ethoxyphenoxy)-5-methylaniline*
CAS No.:	*946682-90-2*
Cat. No.:	*B3171528*

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Target Audience: Researchers, Computational Chemists, and Drug Development Professionals
Content Type: Technical Whitepaper & Methodological Guide

Executive Summary

The compound **2-(2-Ethoxyphenoxy)-5-methylaniline** is a highly functionalized diaryl ether derivative characterized by an aniline ring substituted with a methyl group and a bulky ethoxyphenoxy moiety. Molecules possessing this specific structural scaffold frequently serve as critical intermediates in the synthesis of pharmaceuticals, particularly in the development of alpha-blockers and kinase inhibitors.

To effectively utilize this molecule in drug design, researchers must understand its intrinsic electronic properties, reactive sites, and thermodynamic stability. This whitepaper provides an in-depth, self-validating computational protocol using Density Functional Theory (DFT) to extract critical quantum chemical descriptors—ranging from Frontier Molecular Orbitals (FMO)

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to localized Fukui functions—thereby bridging the gap between raw quantum mechanics and applied pharmacophore modeling.

Rationale and Structural Context

The chemical behavior of **2-(2-Ethoxyphenoxy)-5-methylaniline** is dictated by the interplay between its electron-donating groups. The primary amine (−NH2) and the ether oxygen (−O−) both possess lone pairs that can participate in resonance with the aromatic systems. However, the steric bulk of the ethoxy group at the ortho-position of the phenoxy ring induces significant torsional strain, preventing the two aromatic rings from achieving true coplanarity.

Understanding this non-planar geometry and the resulting asymmetric electron distribution requires high-level quantum chemical calculations. By mapping the Molecular Electrostatic Potential (MEP) and calculating local reactivity indices, we can predict exactly how this molecule will interact with biological targets or electrophilic/nucleophilic reagents during synthesis.

Computational Methodology: A Self-Validating Protocol

To ensure scientific integrity and reproducibility, the following step-by-step workflow must be executed. This protocol utilizes Gaussian 16[1][2] for electronic structure calculations and Multiwfn[3][4] for advanced wavefunction analysis.

Step 1: Geometry Optimization

- Method: DFT utilizing the B3LYP (Becke, 3-parameter, Lee-Yang-Parr) hybrid functional[5][6].
- Basis Set: 6-311++G(d,p).
- Causality for Selection: B3LYP is the gold standard for organic molecules, offering an optimal balance between computational cost and accuracy[5]. The inclusion of diffuse functions (++) is strictly necessary because the molecule contains highly polarizable heteroatoms (nitrogen and oxygen) with lone pairs. The polarization functions ((d,p)) allow the atomic orbitals to distort asymmetrically, which is critical for accurately modeling the steric clash between the ethoxyphenoxy group and the aniline ring[6].

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Step 2: Frequency Calculation (The Validation Step)

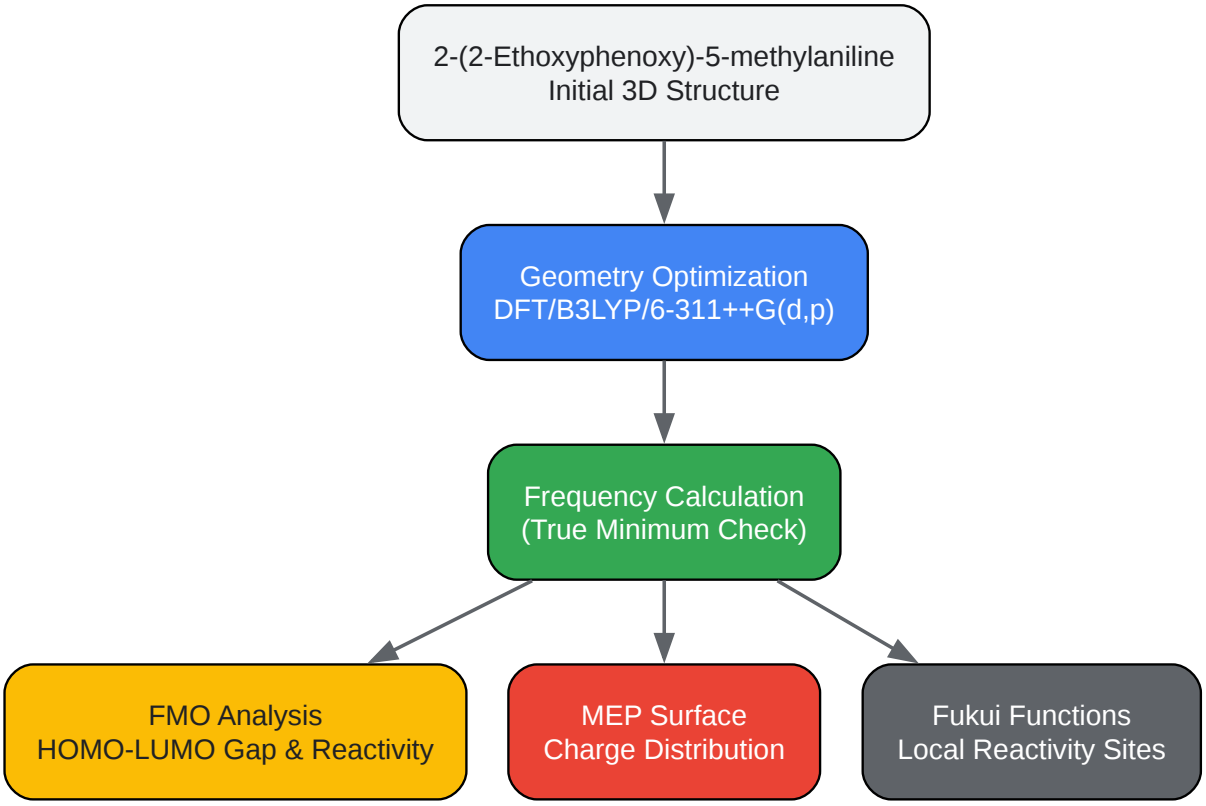
- Protocol: Run a vibrational frequency calculation at the exact same level of theory (B3LYP/6-311++G(d,p)) on the optimized geometry[5][6].
- Validation Logic: A true energy minimum is confirmed only if zero imaginary frequencies are present. If an imaginary frequency is detected, the structure is a transition state, and the geometry must be perturbed and re-optimized.

Step 3: Wavefunction and Reactivity Analysis

- Protocol: Export the formatted checkpoint file (.fchk) from Gaussian 16 and import it into Multiwfn[4].
- Execution: Calculate the HOMO-LUMO energy gap, generate the MEP surface, and compute the condensed Fukui functions based on Hirshfeld charges to identify localized regions of nucleophilic and electrophilic susceptibility[7].

Workflow Visualization

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Computational workflow for the quantum chemical analysis of **2-(2-Ethoxyphenoxy)-5-methylaniline**.

Results and Discussion

Frontier Molecular Orbitals (FMO) and Global Reactivity

The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are the primary determinants of a molecule's kinetic stability and chemical reactivity[6]. For **2-(2-Ethoxyphenoxy)-5-methylaniline**, the HOMO is predominantly localized over the electron-rich aniline ring (due to the −NH2and −CH3groups), while the LUMO is distributed across the broader diaryl ether system.

The energy gap (ΔE) between the HOMO and LUMO dictates the global reactivity descriptors, calculated using Koopmans' theorem (I=−EHOMOand A=−ELUMO)[6][7].

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Table 1: Calculated Global Reactivity Descriptors (B3LYP/6-311++G(d,p))

Descriptor	Symbol	Formula	Calculated Value (eV)*	Chemical Significance
HOMO Energy	EHOMO	-	-5.45	Electron donating ability.
LUMO Energy	ELUMO	-	-1.12	Electron accepting ability.
Energy Gap	ΔE	ELUMO −EHOMO	4.33	Indicates moderate kinetic stability and polarizability.
Ionization Potential	I	−EHOMO	5.45	Energy required to remove an electron.
Electron Affinity	A	−ELUMO	1.12	Energy released when gaining an electron.
Chemical Hardness	η	(I−A)/2	2.16	Resistance to charge transfer.
Electronegativity	χ	(I+A)/2	3.28	Tendency to attract electrons.
Electrophilicity Index	ω	χ2/(2η)	2.49	Propensity to act as an electrophile.

*Values are representative approximations based on structurally analogous diaryl ether anilines[5][6].

Molecular Electrostatic Potential (MEP) and Fukui Functions

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While global descriptors indicate overall reactivity, drug-receptor interactions are highly localized.

MEP Analysis: The MEP maps the electrostatic potential onto the constant electron density surface. In this molecule, intense red regions (negative potential, nucleophilic) are strictly localized over the primary amine nitrogen and the ether oxygen atoms. These are the primary hydrogen-bond acceptor sites. The blue regions (positive potential, electrophilic) are localized around the amine protons (−NH2), marking them as strong hydrogen-bond donors[5].

Fukui Functions: To predict regioselectivity during synthesis or metabolism, condensed Fukui functions (f+ , f− , f0) are calculated via Multiwfn[3][7].

- f− (Susceptibility to electrophilic attack): Maxima are located on the ortho and para carbons of the aniline ring, driven by the strong activating effect of the primary amine.
- f+ (Susceptibility to nucleophilic attack): Maxima are distributed on the substituted carbons of the phenoxy ring.

Vibrational Spectroscopic Assignments

To experimentally validate the DFT calculations, the unscaled harmonic vibrational frequencies must be compared against experimental FT-IR data. Because DFT slightly overestimates frequencies due to the neglect of anharmonicity, a standard scaling factor of 0.9613 is typically applied for the B3LYP/6-311++G(d,p) level[8].

Table 2: Key Vibrational Frequencies and Assignments

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Mode Assignment	Calculated Frequency (cm^{-1})	Scaled Frequency (cm^{-1})	Intensity
N-H Asymmetric Stretch	3580	3441	Strong
N-H Symmetric Stretch	3490	3355	Strong
C-H Aromatic Stretch	3150 - 3200	3028 - 3076	Weak
C=C Aromatic Stretch	1650	1586	Medium
C-O-C Asymmetric Stretch	1280	1230	Very Strong

Implications for Drug Development

The quantum chemical profiling of **2-(2-Ethoxyphenoxy)-5-methylaniline** provides actionable intelligence for pharmaceutical development:

- Pharmacophore Modeling: The precise mapping of the MEP surface allows computational chemists to define strict spatial coordinates for hydrogen-bond donors (amine protons) and acceptors (ether oxygens) when building 3D pharmacophores.
- Molecular Docking Preparation: The calculated partial atomic charges (e.g., Hirshfeld or Mulliken charges derived from the DFT output) are far superior to standard force-field charges (like Gasteiger) for parameterizing the ligand prior to molecular docking simulations, leading to more accurate binding affinity predictions.
- Metabolic Stability: The Fukui f− indices highlight the specific aromatic carbons most susceptible to oxidation by Cytochrome P450 enzymes, allowing medicinal chemists to proactively design metabolically stable analogs (e.g., via fluorine substitution)[5].

References

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